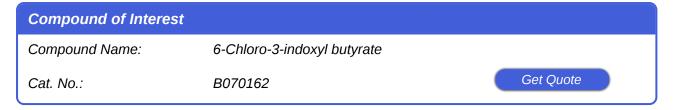


6-Chloro-3-indoxyl butyrate chemical properties and structure

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An In-depth Technical Guide to **6-Chloro-3-indoxyl Butyrate** for Researchers and Drug Development Professionals

Abstract

6-Chloro-3-indoxyl butyrate is a specialized chemical reagent primarily utilized as a chromogenic substrate for the detection of esterase activity. Its application is particularly prominent in microbiology for the rapid identification of specific microorganisms. This technical guide provides a comprehensive overview of the chemical properties, structure, and key experimental applications of **6-Chloro-3-indoxyl butyrate**, intended for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

6-Chloro-3-indoxyl butyrate is a stable, light-sensitive solid.[1] Its key physical and chemical properties are summarized in the table below for ease of reference.

Table 1: Chemical and Physical Properties of **6-Chloro-3-indoxyl Butyrate**



Property	Value	References
CAS Number	159954-34-4	[1][2][3][4]
Molecular Formula	C12H12CINO2	[1][2][3][4]
Molecular Weight	237.68 g/mol	[2][3]
Melting Point	100 °C	[4]
Boiling Point	391.5 °C	[4]
Flash Point	190.6 °C	[4]
Appearance	Powder	[5]
Solubility	Insoluble in water.	[1]
Stability	Stable under recommended storage conditions. Light sensitive.	[1]
Storage	Freeze. Store at temperatures below -15°C and protect from light.	[1][3][4]
Incompatibilities	Strong oxidizing agents.	[1]
Hazardous Decomposition	Hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide.	[1]

Chemical Structure

The structure of **6-Chloro-3-indoxyl butyrate** consists of an indole ring system chlorinated at the 6th position. A butyrate group is attached via an ester linkage to the hydroxyl group at the 3rd position of the indole ring. The IUPAC name is (6-chloro-1H-indol-3-yl) butanoate.

• SMILES String: O=C(CCC)OC1=CNC2=C1C=CC(CI)=C2[4]

Applications in Research



The primary application of **6-Chloro-3-indoxyl butyrate** is as a chromogenic substrate for the detection of lipase and esterase enzymes.[6] Upon enzymatic cleavage of the butyrate ester, it releases 6-chloro-3-indoxyl. This intermediate product, in the presence of oxygen, undergoes spontaneous oxidation and dimerization to form an insoluble, colored precipitate.

This characteristic makes it a valuable tool in various biochemical and microbiological assays, particularly for the identification of microorganisms that produce butyrate esterase.

Experimental Protocols

A key experimental application of this compound is in the rapid identification of the bacterium Moraxella catarrhalis. This is achieved through the butyrate disk test.

Butyrate Disk Test for Moraxella catarrhalis Identification

Principle: Moraxella catarrhalis produces the enzyme butyrate esterase. This enzyme hydrolyzes **6-Chloro-3-indoxyl butyrate** (or a similar bromo-chloro-indolyl butyrate substrate) impregnated on a paper disk.[7] The hydrolysis releases the indoxyl derivative, which then oxidizes to form a colored indigo precipitate, indicating a positive result.[7] This rapid test is crucial for differentiating M. catarrhalis from Neisseria species, as most strains of M. catarrhalis are resistant to penicillin and ampicillin.[7]

Methodology:

- Place a butyrate-impregnated disk on a clean glass microscope slide.
- Add a single drop of reagent-grade water to the disk, ensuring it is moist but not oversaturated.
- Using a sterile wooden applicator stick or inoculating loop, pick up several well-isolated colonies of the test organism from a pure culture (typically 18-24 hours old).
- Smear the inoculum onto the surface of the moistened disk.
- Incubate the slide at ambient room temperature for a maximum of 5 minutes.



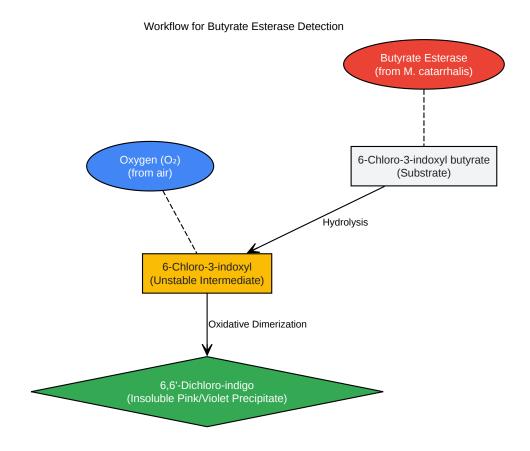
Observe for a color change.

Interpretation of Results:

- Positive Result: The development of a blue to blue-violet color within the 5-minute incubation period indicates the presence of butyrate esterase activity and is a presumptive identification for Moraxella catarrhalis.[7]
- Negative Result: The absence of a color change indicates a negative result.[7]

Visualization of Experimental Workflow

The following diagram illustrates the enzymatic hydrolysis of **6-Chloro-3-indoxyl butyrate** and the subsequent formation of the colored product.



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Caption: Enzymatic cleavage of 6-Chloro-3-indoxyl butyrate.

Safety and Handling

Hazard Identification:

- May cause eye, skin, and respiratory tract irritation.[1]
- May be harmful if swallowed, inhaled, or absorbed through the skin.[1]

First Aid Measures:

- Eyes: Flush with copious amounts of water for at least 15 minutes.[1]
- Skin: Wash affected area with soap and plenty of water.[1]
- Ingestion: Wash out mouth with water.[1]
- Inhalation: Move to fresh air.[1] In all cases of exposure, seek medical attention.[1]

Handling and Storage:

- Avoid contact with skin and eyes and avoid inhalation of dust.[1]
- Use adequate ventilation and wear appropriate personal protective equipment (gloves, lab coat, safety glasses).[1]
- Store in a tightly sealed container in a dry, cool area, and protect from light.[1][3][4]
 Recommended long-term storage is at -20°C.[3]

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